2-Chloro-4-fluoronicotinamide CAS number and identifiers

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Compound of Interest		
Compound Name:	*2-Chloro-4-fluoronicotinamide*	
Cat. No.:	*B12975278*	*Get Quote*

Technical Monograph: 2-Chloro-4-fluoronicotinamide

Executive Summary

2-Chloro-4-fluoronicotinamide (CAS 1823944-18-8) is a trisubstituted pyridine derivative characterized by a unique "regioselective switch" mechanism. The presence of a highly reactive fluorine atom at the C4 position, distinct from the chlorine at C2, allows for sequential nucleophilic aromatic substitution (

) and metal-catalyzed cross-coupling reactions. This orthogonal reactivity makes it an indispensable building block for diversifying chemical libraries in drug discovery.

Chemical Identity & Identifiers

The following table consolidates the verified identifiers for this compound to ensure precision in procurement and database integration.

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Identifier Type	Value
Chemical Name	2-Chloro-4-fluoronicotinamide
IUPAC Name	2-chloro-4-fluoropyridine-3-carboxamide
CAS Number	1823944-18-8
Molecular Formula	
Molecular Weight	174.56 g/mol
SMILES	NC(=O)c1c(Cl)nc(cc1F)
InChI Key	(Predicted) GXDFQGOVWALHAS-UHFFFAOYSA-N (derived from acid precursor)
MDL Number	MFCD28968646 (varies by vendor)
Structure Class	Halogenated Pyridine Carboxamide

Synthetic Pathways & Manufacturing

The synthesis of **2-Chloro-4-fluoronicotinamide** is typically achieved through the activation of its carboxylic acid precursor. Direct chlorination of the amide is difficult due to regioselectivity issues; therefore, the pre-functionalized acid is the standard starting material.

Core Synthesis Protocol

Precursor: 2-Chloro-4-fluoronicotinic acid (CAS 929022-76-4)[1]

Step 1: Acid Chloride Formation

- Reagents: Thionyl Chloride (

) or Oxalyl Chloride [

  ], catalytic DMF.

- Solvent: Dichloromethane (DCM) or Toluene.

- Conditions: Reflux under inert atmosphere (

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) for 2–4 hours.

- Mechanism: Conversion of the carboxylic acid (

) to the highly reactive acid chloride (

  , CAS 1448155-98-3).

Step 2: Amidation

- Reagents: Aqueous Ammonia (

) or Ammonia gas (

).

- Solvent: THF or 1,4-Dioxane (to solubilize the acid chloride).

- Conditions:

  to Room Temperature; exothermic reaction.

- Workup: Removal of solvent, washing with water to remove ammonium salts, and recrystallization from ethanol/heptane.

Synthetic Workflow Diagram

The following diagram illustrates the conversion logic and intermediate tracking.

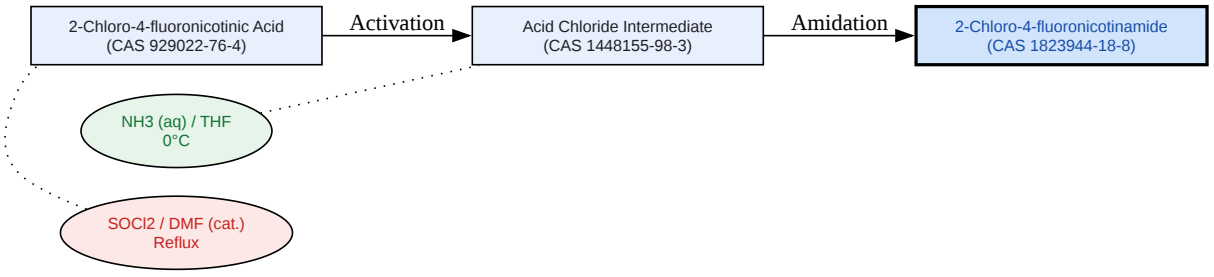

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Figure 1: Step-wise synthesis from the carboxylic acid precursor to the target amide.[2]

Structural Utility in Drug Design (The "Regioselective Switch")

The primary value of **2-Chloro-4-fluoronicotinamide** lies in the differential reactivity of its halogen substituents.

Reactivity Hierarchy

- C4-Fluorine (

  "Hot Spot"):

  - The fluorine atom at position 4 is highly activated for Nucleophilic Aromatic Substitution (

) due to the electron-withdrawing nature of the pyridine nitrogen (para-position) and the inductive effect of the adjacent amide group.

  - Application: Introduction of amines, alkoxides, or thiols. This is typically the first diversification step.

  - Why Fluorine? Fluorine is a superior leaving group to chlorine in

    reactions involving activated heteroaromatics due to the high electronegativity of F stabilizing the Meisenheimer complex intermediate.

- C2-Chlorine (Cross-Coupling Handle):

  - The chlorine atom at position 2 is sterically hindered by the amide and less reactive toward

    compared to C4-F. However, it remains an excellent handle for Palladium-catalyzed cross-coupling (Suzuki-Miyaura, Buchwald-Hartwig).

  - Application: Late-stage coupling to aryl or heteroaryl boronic acids.

- C3-Amide (Directing Group):

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- The amide functionality can serve as a directing group for ortho-lithiation (though risky with halogens present) or participate in cyclization reactions to form fused bicyclic systems like 1,6-naphthyridines or pyrido[2,3-d]pyrimidines.

Reactivity Logic Diagram

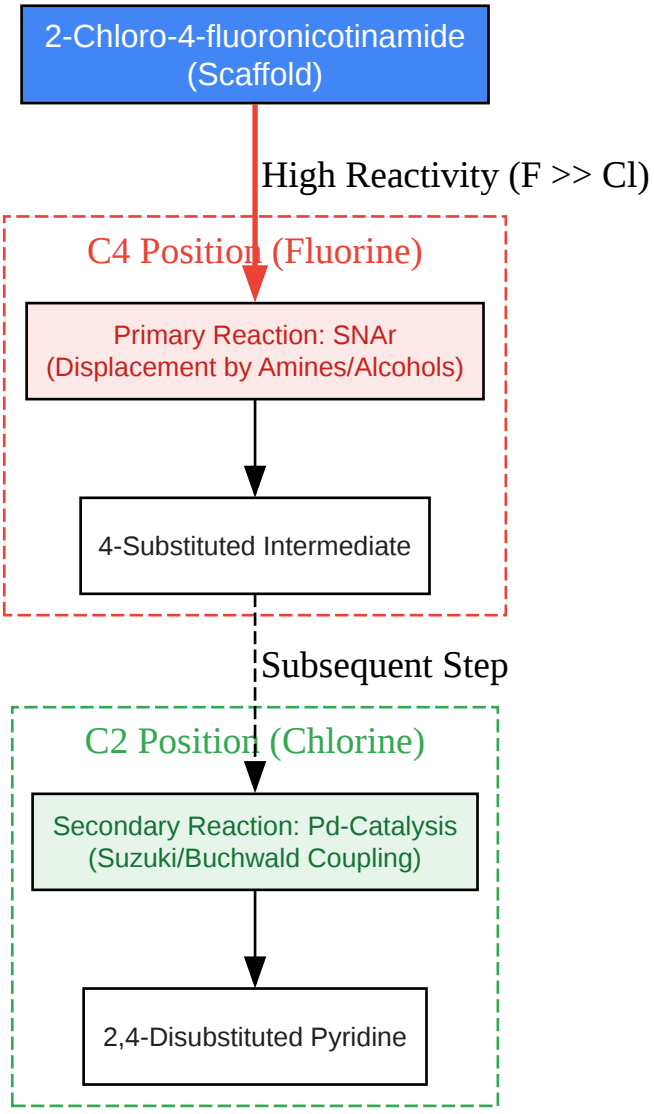

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Figure 2: Orthogonal reactivity profile demonstrating the sequence of functionalization.

Handling, Stability, & Safety

As a halogenated pyridine, this compound requires specific safety protocols.

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- Physical State: Solid (typically off-white to pale yellow powder).
- Storage: Keep in a tightly closed container under an inert atmosphere (

  or Ar) at 2–8°C. Moisture sensitive (amide hydrolysis risk over long periods).
- Hazards:
  - Skin/Eye Irritant: Causes serious eye irritation (H319) and skin irritation (H315).
  - Respiratory: May cause respiratory irritation (H335).
  - Hydrolysis Risk: In strongly acidic or basic aqueous conditions, the amide may hydrolyze back to the acid (CAS 929022-76-4).

References

- PubChem. (n.d.). Compound Summary: 2-Chloro-N-(2,4-difluorophenyl)nicotinamide (Structural Analog). Retrieved February 6, 2026, from [Link]

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Sources

- 1. 2-Chloro-4-fluoronicotinic acid,929022-76-4->Allfluoro pharmaceutical co .ltd [allfluoro.com]
- 2. CN104725303A - Synthetic method of 2-chloro-N-(4'-chlorodiphenyl-2-yl) nicotinamide - Google Patents [patents.google.com]
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